

Application Notes and Protocols for 1,4-Dibromopent-2-ene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Dibromopent-2-ene

Cat. No.: B15478888

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Disclaimer: A specific Safety Data Sheet (SDS) for **1,4-Dibromopent-2-ene** (CAS No. 25296-22-4) was not readily available. The following information has been compiled from available data for **1,4-Dibromopent-2-ene** and general safety protocols for handling brominated alkenes and lachrymatory compounds. It is imperative to consult with a qualified safety professional and conduct a thorough risk assessment before handling this chemical.

Introduction

1,4-Dibromopent-2-ene is a halogenated organic compound with potential applications in organic synthesis and drug development. Due to its chemical structure as a brominated alkene, it is expected to be a reactive and potentially hazardous substance. These application notes provide a summary of its known properties and detailed protocols for its safe handling, storage, and in case of emergencies. This guide is intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Limited experimental data is available for the physical and chemical properties of **1,4-Dibromopent-2-ene**. The following table summarizes the available computed data.

Property	Value	Reference
Molecular Formula	C5H8Br2	[1]
Molecular Weight	227.92 g/mol	[1]
IUPAC Name	1,4-dibromopent-2-ene	[1]
CAS Number	25296-22-4	[1][2]
XLogP3-AA (Computed)	2.5	[1]
Topological Polar Surface Area (Computed)	0 Å ²	[1]

Health and Safety Information

As a brominated alkene, **1,4-Dibromopent-2-ene** is anticipated to be a lachrymator and may cause irritation to the skin, eyes, and respiratory tract. Halogenated organic compounds can also have toxic effects.[3] The following table summarizes the expected hazards.

Hazard	Description
Acute Toxicity	Expected to be harmful if swallowed, inhaled, or in contact with skin.
Skin Corrosion/Irritation	Expected to cause skin irritation.
Eye Damage/Irritation	Expected to cause serious eye irritation. Lachrymatory properties are likely.
Respiratory Irritation	Inhalation of vapors may cause respiratory tract irritation.

Experimental Protocols

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling **1,4-Dibromopent-2-ene** to determine the appropriate level of personal protective equipment.[4] The following PPE is recommended as a minimum:[5][6][7]

PPE Category	Specification
Eye and Face Protection	Chemical safety goggles and a face shield.[7][8]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), a lab coat with elasticated cuffs, and closed-toe shoes.[7] For larger quantities or increased risk of splashing, a chemical-resistant apron or suit is recommended.[5]
Respiratory Protection	Work should be conducted in a certified chemical fume hood. If there is a risk of inhalation, a respirator with an appropriate cartridge for organic vapors and halogens should be used.[6]

Handling Procedures

- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Have all necessary PPE readily available and inspected for integrity.
 - Ensure an emergency eyewash station and safety shower are accessible and have been recently tested.[9]
 - Have a chemical spill kit readily available.[7]
- Handling:
 - Conduct all manipulations of **1,4-Dibromopent-2-ene** within a chemical fume hood.
 - Avoid inhalation of vapors and contact with skin and eyes.[10]
 - Use the smallest quantity of the chemical necessary for the experiment.
 - Keep containers tightly closed when not in use.[9]

- Wash hands thoroughly after handling.[\[11\]](#)

Storage

- Store **1,4-Dibromopent-2-ene** in a tightly closed container in a cool, dry, and well-ventilated area.[\[9\]](#)
- Store away from incompatible materials such as strong oxidizing agents and bases.[\[9\]](#)
- Given that similar compounds are light-sensitive, it is prudent to store it in a light-resistant container.[\[9\]](#)

Emergency Procedures

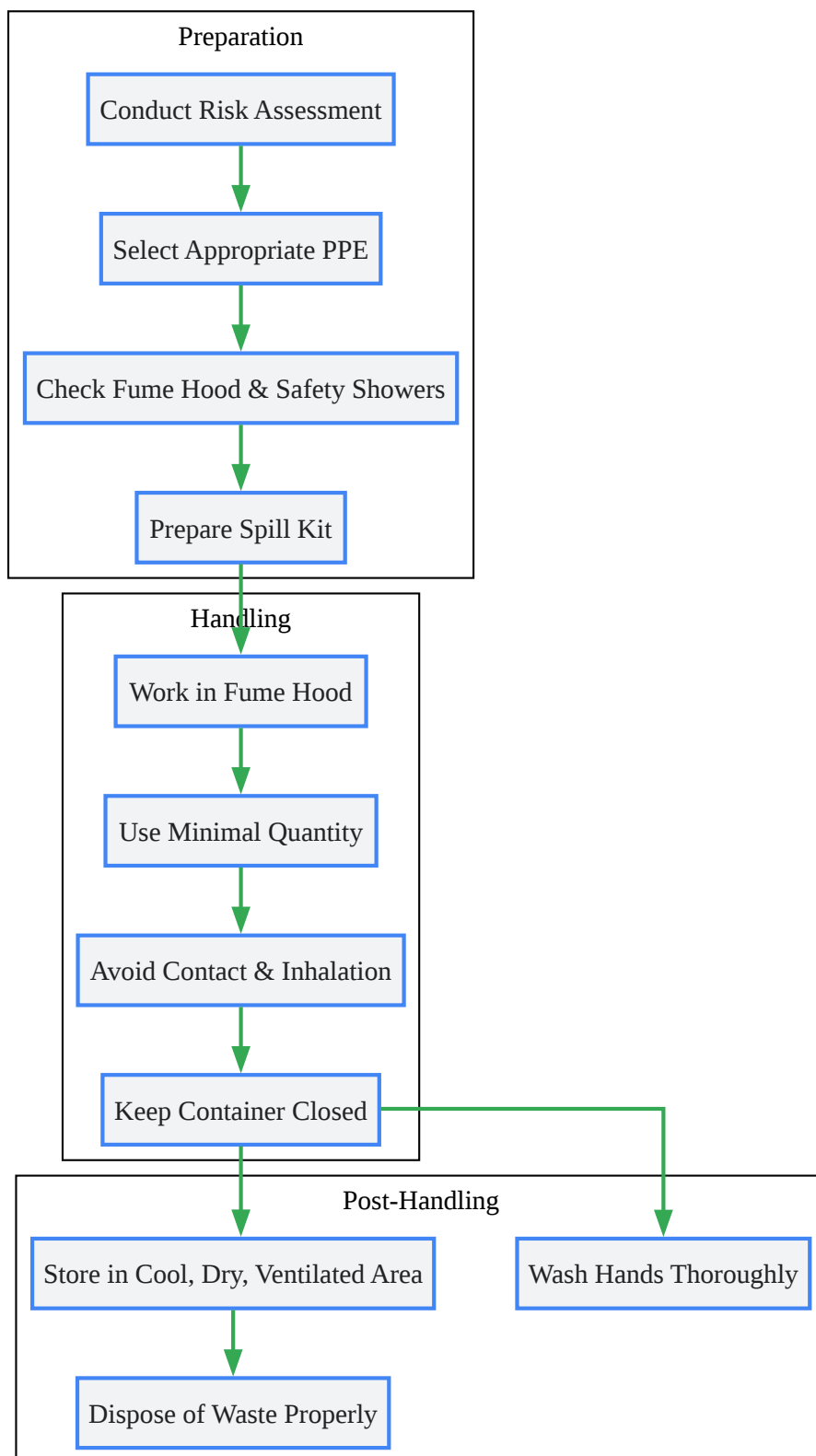
Spills

- Minor Spill (in a fume hood):
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert absorbent material (e.g., vermiculite, sand).[\[12\]](#)
 - Collect the absorbed material into a sealed container for hazardous waste disposal.
 - Decontaminate the area with a suitable solvent, followed by soap and water.[\[13\]](#)
- Major Spill (outside a fume hood):
 - Evacuate the area immediately.[\[13\]](#)
 - Alert others and activate the fire alarm if necessary.
 - Contact the institution's emergency response team.
 - Do not attempt to clean up a large spill without proper training and equipment.

First Aid

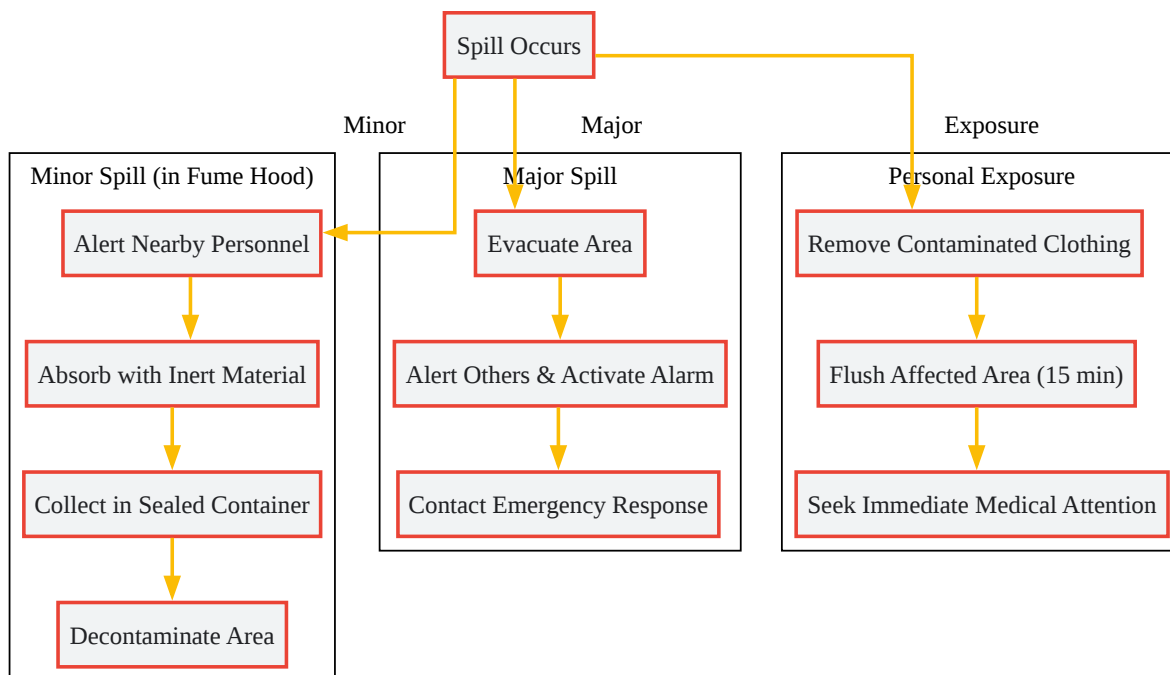
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[13]
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention.[13]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[9]

Visualizations



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Caption: Workflow for the safe handling of **1,4-Dibromopent-2-ene**.



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